

Essential Safety and Logistical Guidance for Handling JNJ-55511118

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Compound of Interest

Compound Name: JNJ-55511118

Cat. No.: B15575977

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This document provides critical safety and logistical information for the handling and disposal of **JNJ-55511118**, a potent and selective AMPA receptor modulator. Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize exposure risks. **JNJ-55511118** is intended for laboratory research use only.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **JNJ-55511118** to prevent skin contact, eye damage, and inhalation of the compound.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields	Must be worn at all times in the laboratory to protect against splashes.
Hand Protection	Chemical-resistant Gloves	Appropriate chemical-resistant gloves (e.g., nitrile) should be worn. Inspect gloves prior to use and change them frequently, especially after direct contact with the compound.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect street clothing and prevent skin exposure.
Respiratory Protection	As Needed	Use in a well-ventilated area. If handling large quantities or if there is a risk of aerosolization, a respirator may be necessary based on a formal risk assessment.

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated laboratory. The use of a chemical fume hood is recommended, especially when handling the solid compound or preparing solutions.
- An eyewash station and safety shower must be readily accessible in the work area.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.

- Weighing (if solid): If working with the solid form, handle it in a chemical fume hood to minimize inhalation of any dust. Use appropriate weighing paper or a container.
- Solution Preparation: When dissolving the compound, add the solvent slowly to the solid to avoid splashing. **JNJ-55511118** is soluble in DMSO and ethanol.
- Post-Handling: After handling, wash hands thoroughly with soap and water. Clean all contaminated surfaces.

Accidental Exposure Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: If swallowed, rinse mouth with water (only if the person is conscious). Do not induce vomiting. Seek immediate medical attention.

Disposal Plan

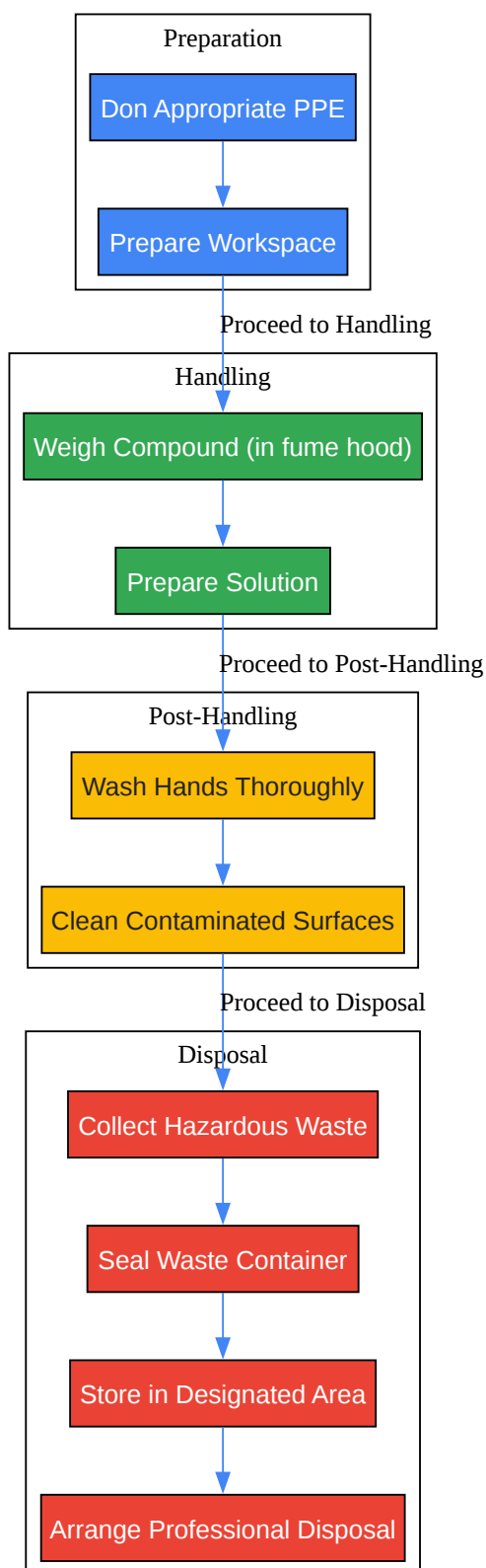
All waste materials contaminated with **JNJ-55511118** must be treated as hazardous waste and disposed of in accordance with all applicable federal, state, and local regulations.

Step-by-Step Disposal Procedure:

- Segregation: Collect all waste, including empty containers, contaminated gloves, and weighing papers, in a designated and clearly labeled hazardous waste container.
- Containerization: Ensure the waste container is properly sealed to prevent leaks or spills.
- Storage: Store the hazardous waste in a designated, secure area away from incompatible materials.

- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company. Do not dispose of **JNJ-55511118** down the drain or in regular trash.

Experimental Workflow for Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **JNJ-55511118**.

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